

An In-depth Technical Guide to the Secondary Metabolites of *Salvia przewalskii*

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Compound of Interest

Compound Name: *Przewalskin*

Cat. No.: *B15594058*

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Introduction

Salvia przewalskii Maxim., a perennial herb belonging to the Lamiaceae family, is a valuable plant in traditional Chinese medicine, often used as a substitute for the well-known Danshen (*Salvia miltiorrhiza*).^[1] Native to the Chinese provinces of Gansu, Hubei, Sichuan, Xizang, and Yunnan, it is recognized for its wide array of medicinal properties.^[2] The therapeutic effects of *S. przewalskii* are attributed to its rich and diverse profile of secondary metabolites. These bioactive compounds are primarily classified into two major groups: lipophilic diterpenoids (tanshinones) and hydrophilic polyphenolic acids (salvianolic acids). The plant also produces triterpenoids, anthraquinones, and other phenolic compounds.

This technical guide provides a comprehensive overview of the secondary metabolites isolated from *S. przewalskii*, with a focus on their chemical diversity, quantitative analysis, and biological activities. Detailed experimental protocols for extraction, isolation, and analysis are provided, along with visualizations of key experimental workflows and signaling pathways to facilitate further research and drug development.

Core Secondary Metabolites of *Salvia przewalskii*

The secondary metabolites of *Salvia przewalskii* are a diverse group of natural products, with diterpenoids and phenolic acids being the most prominent.

Diterpenoids

The diterpenoids isolated from *S. przewalskii* are structurally diverse, primarily belonging to the abietane and icetexane skeletal types. Many of these compounds are unique to this species.

Table 1: Diterpenoids Isolated from *Salvia przewalskii*

Compound Name	Diterpenoid Type	Plant Part	Reference(s)
Przewalskin	Abietane	Roots	[3](4--INVALID-LINK--
Przewaquinone A	Abietane	Roots	[3](4--INVALID-LINK--
Tanshinone I	Abietane	Roots	[3](4--INVALID-LINK--
Tanshinone IIA	Abietane	Roots	[3](4--INVALID-LINK--
Tanshinone IIB	Abietane	Roots	[3](5)
Dihydrotanshinone I	Abietane	Roots	[6](7)
Cryptotanshinone	Abietane	Roots	[6](8--INVALID-LINK--
Przewalskin C	Icetexane	-	[9](10)
Przewalskin D	Icetexane	-	[9](10)
Przewalskin E	Icetexane	-	[11](12)
Przewalskin F	Abietane	-	[11](12)
Przewalskin G	7,20-epoxyabietane	-	[11](12)
Przewalskin Y-1	-	-	[13](14)
Isoganaxinonic acid A	Diterpenoid	Roots and Rhizomes	[15](16)
Tanshinol B	Diterpenoid	Roots and Rhizomes	[15](16)
Anhydride of tanshinone-II A	-	-	[13](14)
Sugiol	-	-	[13](14)
Epicryptoacetalide	-	-	[13](14)
Cryptoacetalide	-	-	[13](14)
Arucadiol	-	-	[13](14)
1-dehydromiltirone	-	-	[13](14)
Miltirone	-	-	[13](14)
Isotanshinone-I	-	-	[13](14)

Salviprolin A	Rosmarinic acid conjugated dinorditerpenoid	Roots	[17] (18)
Salviprolin B	Rosmarinic acid conjugated dinorditerpenoid	Roots	[17] (18)

Table 2: Quantitative Analysis of Tanshinones in *Salvia przewalskii*

Compound	Plant Material	Method	Content	Reference
Tanshinone I	Roots of 2-year-old micropropagated plants (flowering stage)	Not specified	3.8 mg/g dry weight	(--INVALID-LINK--)
Tanshinone IIA	Roots of 2-year-old micropropagated plants (flowering stage)	Not specified	7.6 mg/g dry weight	(--INVALID-LINK--)

Triterpenoids

Several triterpenoids have also been identified in the roots of *S. przewalskii*.

Table 3: Triterpenoids Isolated from *Salvia przewalskii*

Compound Name	Triterpenoid Type	Plant Part	Reference(s)
Oleanolic acid	Oleanane	Dried Roots	[6] (7)
Przewanoic acid A	Oleanane	Dried Roots	[6] (7)
Przewanoic acid B	Oleanane	Dried Roots	[6] (7)

Polyphenols (Phenolic Acids)

S. przewalskii is a rich source of polyphenolic compounds, particularly derivatives of caffeic acid. These compounds are major contributors to the plant's antioxidant and anti-inflammatory properties.

Table 4: Polyphenols Isolated from *Salvia przewalskii*

Compound Name	Chemical Class	Plant Part	Reference(s)
Rosmarinic acid	Caffeic acid dimer	Roots and Rhizomes	[15](16)
Salvianolic acid B	Caffeic acid tetramer	Roots and Rhizomes	[15](16)
Lithospermic acid	Caffeic acid derivative	-	[6](7)
Caffeic acid	Phenylpropanoid	Roots and Rhizomes	[15](16)
Protocatechuic acid	Phenolic acid	Roots and Rhizomes	[15](16)
Protocatechualdehyde	Phenolic aldehyde	Roots and Rhizomes	[15](16)
3,4-Dihydroxybenzaldehyde	Phenolic aldehyde	-	[6](7)

Table 5: Quantitative Analysis of Phenolic Acids in *Salvia przewalskii*

Compound	Plant Material	Method	Content (% in extract)	Reference
Rosmarinic acid	Total Phenolic Acid Extract from roots and rhizomes	HPLC	31.58%	3
Salvianolic acid B	Total Phenolic Acid Extract from roots and rhizomes	HPLC	5.52%	3

Other Compounds

A variety of other compounds have also been isolated from *S. przewalskii*.

Table 6: Other Secondary Metabolites from *Salvia przewalskii*

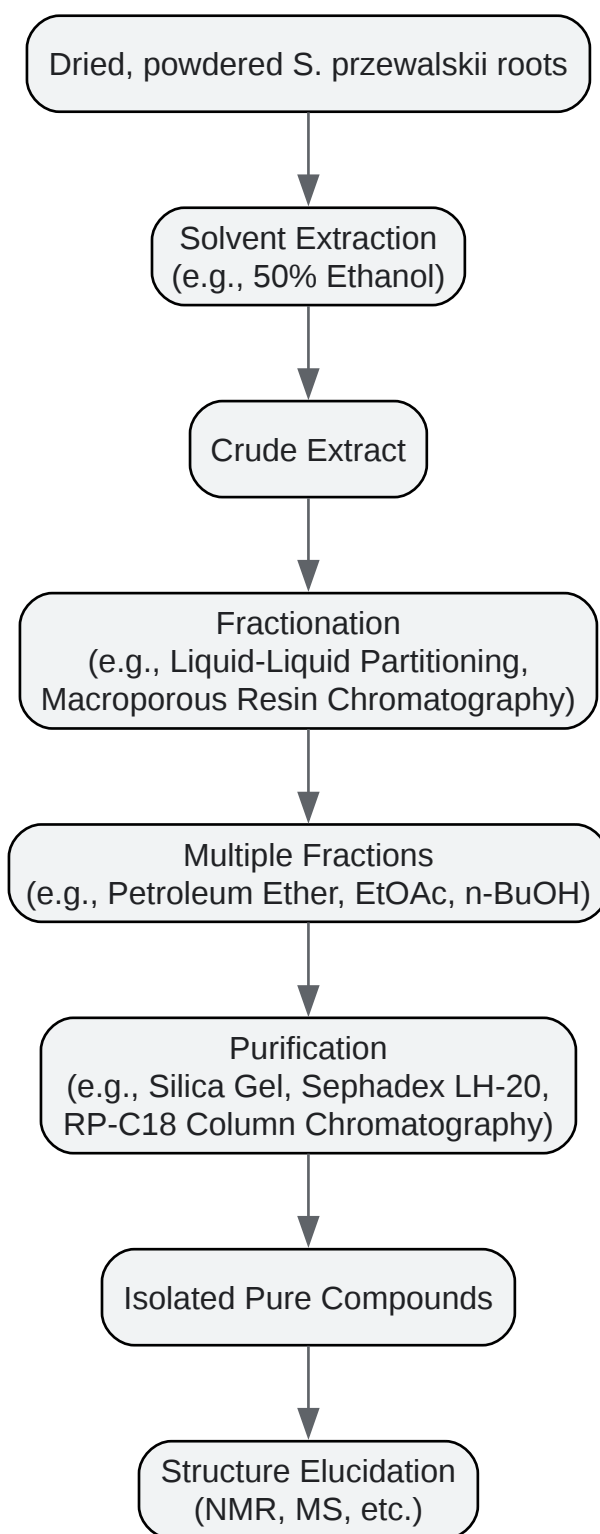
Compound Name	Chemical Class	Plant Part	Reference(s)
Przewalskinone B	Anthraquinone	-	[6](7)
Ziganein	Anthraquinone	-	[6](7)
γ -linolenic acid	Fatty acid	Roots and Rhizomes	[15](16)
Paeoniflorin	Monoterpenoid glycoside	Roots and Rhizomes	[15](16)

Experimental Protocols

This section details the methodologies for the extraction, isolation, and quantification of secondary metabolites from *Salvia przewalskii*.

General Extraction and Isolation Workflow

The isolation and identification of secondary metabolites from *S. przewalskii* typically follow a multi-step process involving extraction, fractionation, and purification.



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General workflow for isolating secondary metabolites.

Protocol 1: Preparation of Total Phenolic Acid Extract (SPE)

This protocol is adapted from the methodology used for preparing a total phenolic acid extract from the roots and rhizomes of *S. przewalskii*.^{3}

- Plant Material Preparation:
 - Fresh roots and rhizomes of *S. przewalskii* are dried at room temperature (25 ± 2 °C) for three days.
 - The dried material (5 kg) is cut and ground into a powder using a mechanical mill.
- Extraction:
 - The dried powder is macerated and percolated with 50 L of 50% ethanol solution for 48 hours.
 - The solvent is evaporated at 60 °C under reduced pressure to yield a dried ethanol-soluble extract (approximately 0.6 kg).

Protocol 2: HPLC Method for Simultaneous Determination of 8 Constituents

This HPLC method is designed for the simultaneous quantification of sodium danshensu, rosmarinic acid, salvianolic acid B, dihydrotanshinone I, cryptotanshinone, tanshinone I, and tanshinone IIA.^{6}

- Instrumentation: High-Performance Liquid Chromatography system.
- Column: SunFire C18 (250 x 4.6 mm, 5 µm).
- Mobile Phase:
 - A: Acetonitrile
 - B: 0.8 ml/L formic acid in ultrapure water

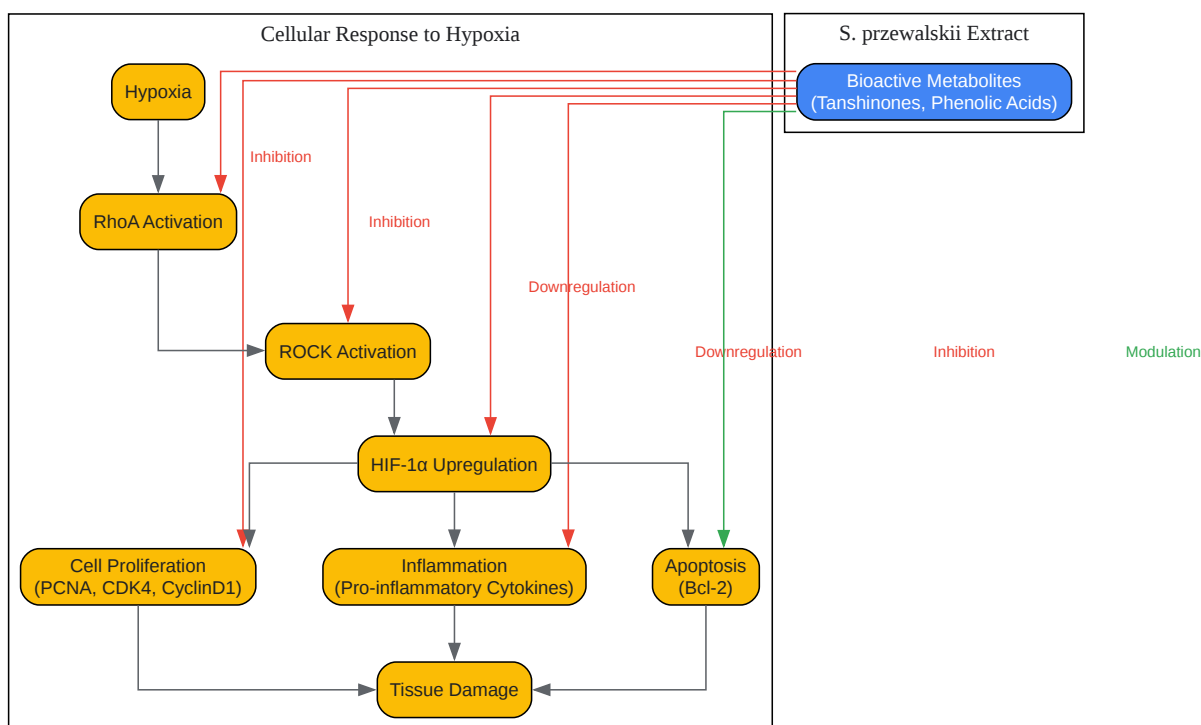
- Gradient Elution:
 - 0-19 min: 20%A - 60%A
 - 19-49 min: 60%A - 81%A
 - 49-53 min: 81%A - 91%A
 - 53-57 min: 95%A
- Flow Rate: 1.0 ml/min.
- Detection Wavelength: 270 nm.
- Column Temperature: 26°C.
- Injection Volume: 2 µL.

Biological Activities and Signaling Pathways

The secondary metabolites of *Salvia przewalskii* exhibit a wide range of biological activities, making the plant a promising source for the development of new therapeutic agents.

Anti-hypoxic Activity and the RhoA-ROCK Signaling Pathway

Extracts of *S. przewalskii* have been shown to have anti-hypoxic effects, which are particularly relevant for conditions such as high-altitude pulmonary hypertension.^{[19](20)} The mechanism of this activity has been linked to the inhibition of the RhoA-Rho-associated protein kinase (ROCK) signaling pathway.^{[13](21--INVALID-LINK--} The extract, containing compounds such as sodium danshensu, rosmarinic acid, salvianolic acid B, and various tanshinones, has been shown to downregulate hypoxia-inducible factor-1 α (HIF-1 α) and other downstream effectors.^{[13](21--INVALID-LINK--}



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Anti-hypoxic mechanism of *S. przewalskii* extract.

Other Notable Biological Activities

- **Anti-inflammatory effects:** Many of the diterpenoids and polyphenols in *S. przewalskii* have demonstrated significant anti-inflammatory properties.

- Antioxidant activity: The phenolic acids, particularly rosmarinic acid and salvianolic acid B, are potent antioxidants.
- Antimicrobial and Cytotoxic properties: The essential oil of *S. przewalskii* has shown antimicrobial and cytotoxic activities.

Conclusion

Salvia przewalskii is a rich source of structurally diverse and biologically active secondary metabolites. The diterpenoids and phenolic acids, in particular, hold significant promise for the development of new therapeutic agents for a variety of conditions, including cardiovascular diseases and hypoxia-related disorders. This guide provides a foundational resource for researchers and drug development professionals, offering a comprehensive overview of the chemistry, analysis, and biological activities of these valuable natural products. Further research into the quantitative analysis of a broader range of metabolites and the elucidation of their specific mechanisms of action is warranted to fully unlock the therapeutic potential of this important medicinal plant.

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